

(S)-OPC-51803 and cAMP Production: A Technical Guide

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Compound of Interest

Compound Name: (S)-OPC-51803

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This technical guide provides an in-depth overview of the nonpeptide vasopressin V2-receptor agonist, **(S)-OPC-51803**, and its role in cyclic adenosine monophosphate (cAMP) production. The document details the pharmacological properties of **(S)-OPC-51803**, experimental protocols for assessing its activity, and the underlying signaling pathways.

Introduction to (S)-OPC-51803

(S)-OPC-51803 is an orally active, nonpeptide agonist of the vasopressin V2 receptor.^{[1][2]} It has been investigated for its potential therapeutic applications in disorders related to micturition, such as polyuria and nocturnal polyuria, due to its ability to produce a significant antidiuretic action.^{[1][3][4]} As a selective V2-receptor agonist, its mechanism of action is intrinsically linked to the Gs protein-coupled receptor (GPCR) signaling cascade, leading to the production of the second messenger cAMP.^[5]

Quantitative Pharmacological Data

The following tables summarize the key quantitative data characterizing the interaction of **(S)-OPC-51803** with vasopressin receptors and its effect on cAMP production.

Table 1: Receptor Binding Affinity of **(S)-OPC-51803**

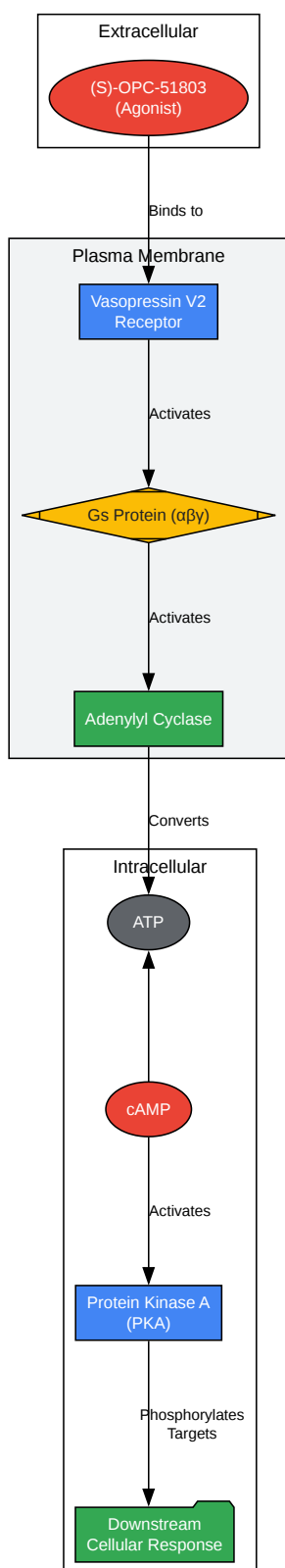
Receptor Subtype	Ligand	Ki (nM)	Cell Line	Reference
Human V2	(S)-OPC-51803	91.9 ± 10.8	HeLa	[6]
Human V1a	(S)-OPC-51803	819 ± 39	HeLa	[6]
Human V1b	(S)-OPC-51803	>100,000	HeLa	[6]

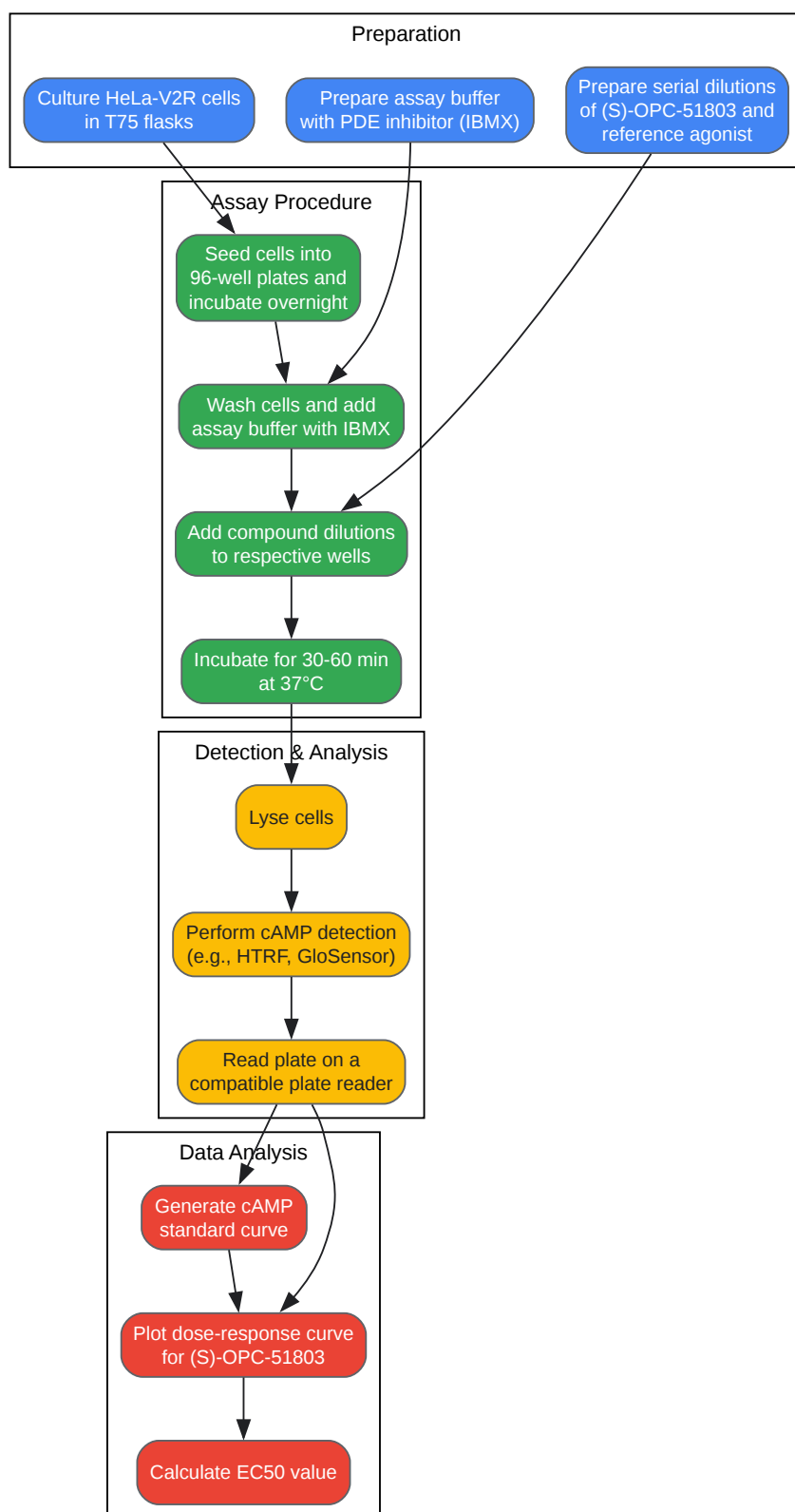
Table 2: Functional Potency of **(S)-OPC-51803** in cAMP Production

Parameter	Value (nM)	Cell Line	Reference
EC50	189 ± 14	HeLa (expressing human V2 receptors)	[5][6]

Signaling Pathway of the Vasopressin V2 Receptor

The vasopressin V2 receptor is a classic example of a Gs protein-coupled receptor. Upon agonist binding, it initiates a signaling cascade that results in the production of cAMP.





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Email: info@benchchem.com